

An In-depth Technical Guide to the Discovery and History of Intermedeol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Intermedeol*

Cat. No.: *B1254906*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Intermedeol, a naturally occurring eudesmane sesquiterpenoid, has garnered significant interest due to its notable insect repellent properties. This technical guide provides a comprehensive overview of the discovery, history, and scientific investigation of **Intermedeol**. It details the initial isolation and structure elucidation, subsequent chemical syntheses, and the experimental methodologies employed to characterize and evaluate its biological activity. Quantitative data are presented in structured tables for clarity, and key experimental workflows and biological pathways are visualized using diagrams to facilitate a deeper understanding of this scientifically significant compound.

Introduction

Intermedeol is a bicyclic sesquiterpene alcohol with a decahydronaphthalene core structure. Its discovery and subsequent study have contributed to the broader understanding of sesquiterpenoid chemistry and natural product bioactivity. Of particular importance is its efficacy as an insect repellent, positioning it as a potential lead compound in the development of novel, naturally derived insect control agents. This document serves as a technical resource, consolidating key findings and methodologies related to **Intermedeol**.

Discovery and History

The first isolation of **Intermedeol** was reported in 1963 by R.A. Wharfedale, L.H. Zalkow, and their colleagues. The compound was extracted from the essential oil of *Bothriochloa intermedia*, a species of grass. The initial structural elucidation was based on a combination of chemical degradation and spectroscopic techniques available at the time.

A significant milestone in the history of **Intermedeol** was its first total synthesis, achieved in 1976 by Zalkow and a team of researchers. This work not only confirmed the structure of **Intermedeol** but also provided a pathway for the synthesis of related sesquiterpenoids, enabling further biological evaluation.

Physicochemical and Spectroscopic Data

The structural characterization of **Intermedeol** has been refined over the years with the advent of more sophisticated analytical techniques. Below is a summary of its key physicochemical and spectroscopic properties.

Table 1: Physicochemical Properties of (+)-**Intermedeol**

Property	Value
Molecular Formula	C ₁₅ H ₂₆ O
Molecular Weight	222.37 g/mol
CAS Registry Number	6168-59-8
Appearance	Solid
Melting Point	47-48 °C[1]

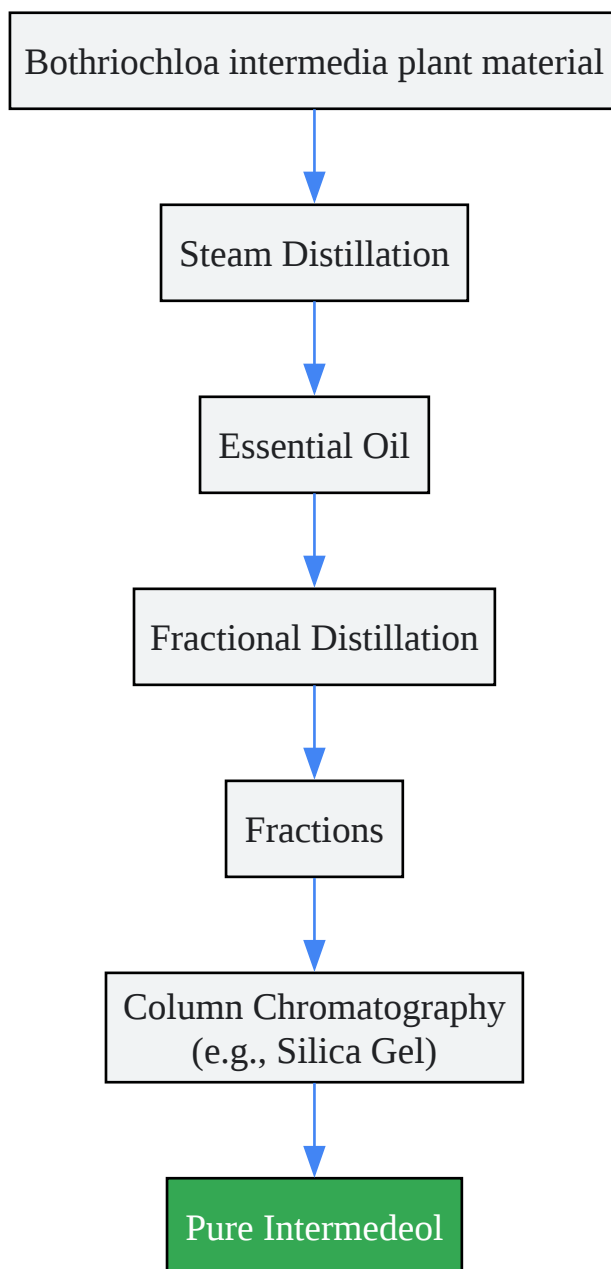
Table 2: Spectroscopic Data for **Intermedeol**

Technique	Key Data
¹ H NMR	Chemical shifts (δ) and coupling constants (J) are crucial for determining the proton environment. Specific assignments require detailed 2D NMR analysis. General regions include signals for methyl groups, methylene and methine protons on the decahydronaphthalene ring, and protons associated with the isopropenyl group.
¹³ C NMR	The broadband-decoupled ¹³ C NMR spectrum shows 15 distinct signals, corresponding to the 15 carbon atoms in the molecule. Chemical shifts provide information about the hybridization and electronic environment of each carbon atom.
Mass Spectrometry (MS)	The electron ionization (EI) mass spectrum typically shows a molecular ion peak (M ⁺) at m/z 222. The fragmentation pattern is characteristic of the eudesmane skeleton and can be used for identification purposes. Key fragments often arise from the loss of water (M ⁺ - 18) and the isopropenyl group.
Infrared (IR) Spectroscopy	The IR spectrum exhibits characteristic absorption bands. A broad band in the region of 3200-3600 cm ⁻¹ corresponds to the O-H stretching vibration of the hydroxyl group. Bands in the 2850-3000 cm ⁻¹ region are due to C-H stretching vibrations. A peak around 1645 cm ⁻¹ is indicative of the C=C stretching of the isopropenyl group.

Experimental Protocols

Isolation of Intermedeol from *Bothriochloa intermedia* (General Protocol)

The original isolation of **Intermedeol** involved the steam distillation of the plant material to obtain the essential oil, followed by fractional distillation and chromatography to separate the individual components. A general workflow for such an isolation is depicted below.



[Click to download full resolution via product page](#)

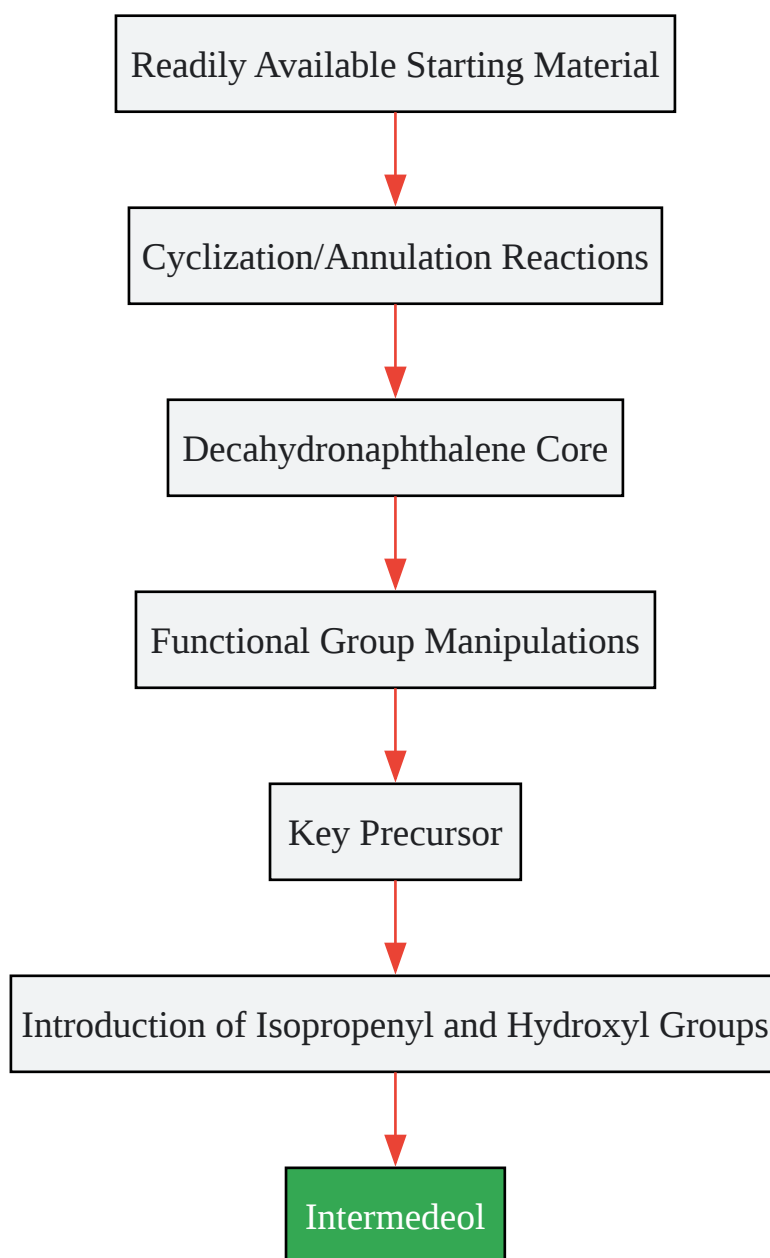
Caption: General workflow for the isolation of **Intermedeol**.

Methodology:

- **Extraction:** The aerial parts of *Bothriochloa intermedia* are harvested and subjected to steam distillation to yield the essential oil.
- **Fractional Distillation:** The crude essential oil is fractionally distilled under reduced pressure to separate components based on their boiling points.
- **Chromatography:** Fractions enriched with **Intermedeol** are further purified using column chromatography over an adsorbent such as silica gel or alumina, eluting with a solvent gradient of increasing polarity (e.g., hexane-ethyl acetate).
- **Characterization:** The purified fractions are analyzed by gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy to confirm the identity and purity of **Intermedeol**.

Total Synthesis of Intermedeol (Zalkow et al., 1976)

The first total synthesis of **Intermedeol** provided a chemical route to this natural product. The detailed experimental conditions, including reagents, solvents, reaction times, and temperatures, are critical for the successful replication of the synthesis. A simplified logical flow of a synthetic approach is outlined below.



[Click to download full resolution via product page](#)

Caption: Logical flow of a total synthesis of **Intermedeol**.

A detailed step-by-step protocol would require access to the full publication by Zalkow et al. (1976) in the Journal of Organic Chemistry.

Biological Activity and Mechanism of Action

Intermedeol is primarily known for its insect repellent properties. It has been shown to be effective against a variety of insects, including mosquitoes and fire ants.

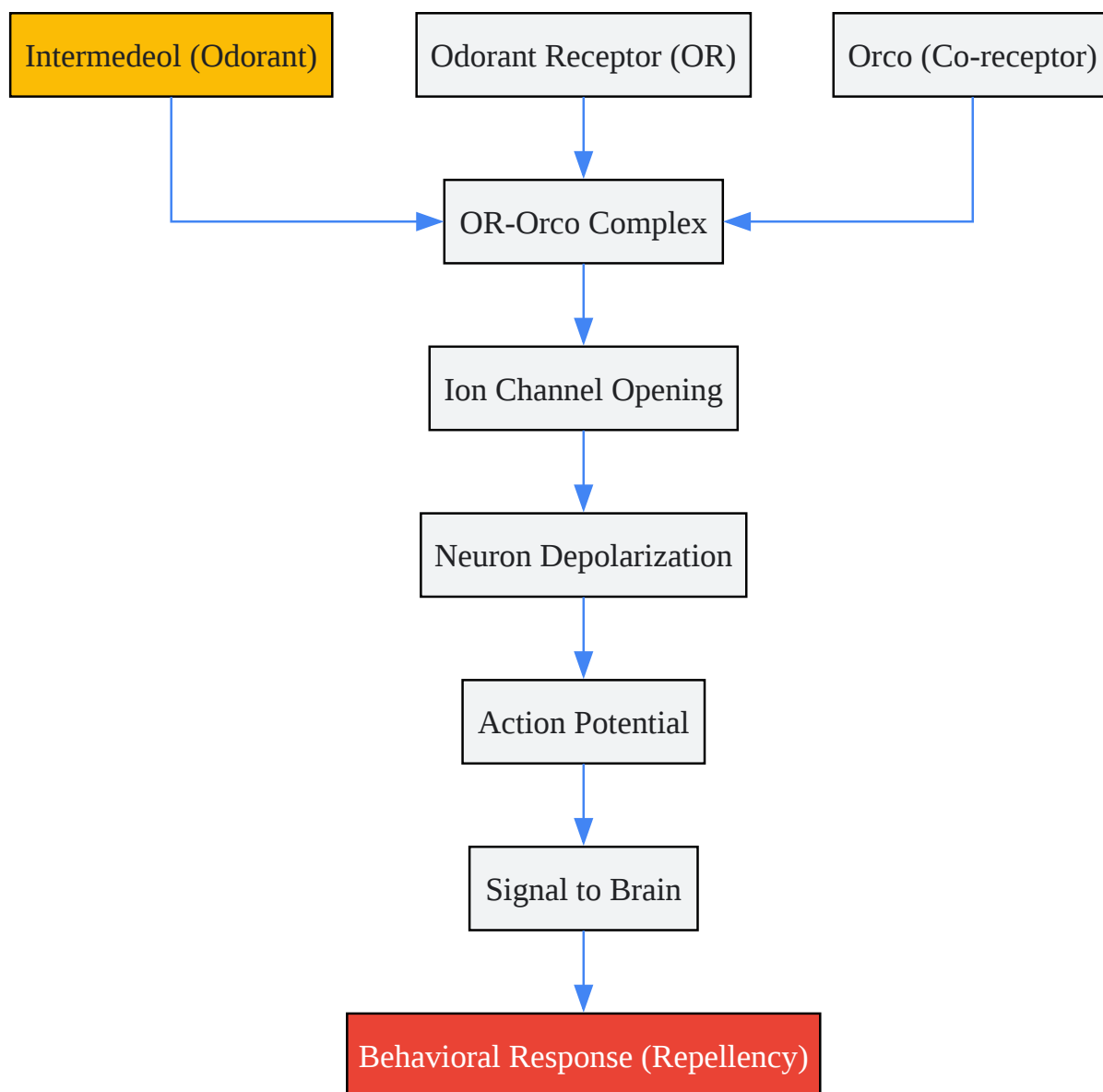
Table 3: Summary of Insect Repellent Activity of **Intermedeol**

Insect Species	Bioassay Type	Effective Concentration	Reference
Red Imported Fire Ant (Solenopsis invicta)	Digging Bioassay	Significant repellency at 1.50 ppm	[2]
Black Imported Fire Ant (Solenopsis richteri)	Digging Bioassay	Significant repellency at 6.25 ppm	[2]
Mosquitoes (Aedes aegypti, Anopheles stephensi)	Bite-detering Bioassay	Significant activity	

Proposed Mechanism of Action: Interaction with Insect Odorant Receptors

While the specific receptor for **Intermedeol** has not yet been identified, its repellent effect is likely mediated through the insect's olfactory system. Sesquiterpenes are a class of compounds known to be detected by insect odorant receptors (ORs). These receptors are located on the dendrites of olfactory sensory neurons (OSNs) within the insect's antennae and maxillary palps.

The binding of an odorant molecule like **Intermedeol** to a specific OR is thought to trigger a conformational change in the receptor complex, which includes the obligatory co-receptor, Orco. This leads to the opening of an ion channel, causing a depolarization of the neuron and the generation of an action potential. This signal is then transmitted to the antennal lobe and higher brain centers, resulting in a behavioral response, such as avoidance.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway for **Intermedeol**'s repellent activity.

Experimental Protocol: Mosquito Repellency Cloth Patch Assay (General Methodology)

This bioassay is a standard method for evaluating the efficacy of topical insect repellents.

Methodology:

- **Preparation of Test Substance:** **Intermedeol** is dissolved in a suitable volatile solvent (e.g., ethanol or acetone) to prepare a range of concentrations.
- **Treatment of Cloth Patches:** A defined area on a piece of cloth (e.g., cotton) is treated with a specific volume of the **Intermedeol** solution. A control patch is treated with the solvent alone. The solvent is allowed to evaporate completely.
- **Exposure to Mosquitoes:** The treated cloth patch is affixed to the forearm of a human volunteer. The arm is then inserted into a cage containing a known number of host-seeking female mosquitoes (e.g., *Aedes aegypti*).
- **Data Collection:** The number of mosquito landings and/or bites on the treated area is recorded over a specific time period (e.g., 1-3 minutes).
- **Evaluation:** The repellency is calculated as a percentage reduction in landings or bites compared to the control. The minimum effective dose (MED), the lowest concentration that prevents bites, can also be determined.

Conclusion

Intermedeol stands as a well-characterized natural product with significant potential in the field of insect repellency. Its discovery and the subsequent elucidation of its structure and biological activity have been the result of decades of scientific inquiry. The detailed experimental protocols and quantitative data summarized in this guide provide a valuable resource for researchers and professionals in natural product chemistry, chemical ecology, and drug development. Further research into the specific odorant receptors that bind **Intermedeol** and the optimization of its repellent properties could lead to the development of new and effective insect control agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]
- 2. microbe-investigations.com [microbe-investigations.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Discovery and History of Intermedeol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1254906#discovery-and-history-of-intermedeol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com